

# sec-Butyl Maleate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *sec-Butyl maleate*

CAS No.: 924-63-0

Cat. No.: B15282594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **sec-Butyl maleate**, a valuable chemical compound with applications across various scientific disciplines. This document outlines its fundamental properties, synthesis, and potential applications, with a focus on providing actionable information for research and development.

## Core Chemical Identifiers and Properties

**sec-Butyl maleate**, also known as mono-**sec-butyl maleate**, is an organic compound with the CAS Registry Number 924-63-0<sup>[1][2][3]</sup>. Its chemical structure consists of a maleic acid moiety esterified with a sec-butyl group.

Table 1: Chemical Identifiers for **sec-Butyl Maleate**

| Identifier        | Value                                                                          |
|-------------------|--------------------------------------------------------------------------------|
| CAS Number        | 924-63-0[1][2][3]                                                              |
| Molecular Formula | C8H12O4[1][2][3]                                                               |
| IUPAC Name        | (2Z)-4-(butan-2-yloxy)-4-oxobut-2-enoic acid[2]                                |
| InChI             | InChI=1S/C8H12O4/c1-3-6(2)12-8(11)5-4-7(9)10/h4-6H,3H2,1-2H3,(H,9,10)/b5-4-[2] |
| InChIKey          | GTVVADNAPPKOSH-PLNGDYQASA-N[1][2]                                              |
| SMILES            | CCC(C)OC(=O)/C=C\C(=O)O[1]                                                     |
| UNII              | 4B4K05YS75[1][2]                                                               |

Table 2: Physicochemical Properties of **sec-Butyl Maleate**

| Property         | Value                                                                   |
|------------------|-------------------------------------------------------------------------|
| Molecular Weight | 172.18 g/mol [1][2]                                                     |
| Appearance       | Colorless to yellowish oily liquid (Dibutyl maleate)[4]                 |
| Solubility       | Very hardly soluble in water (0.17 g/L at 20 °C for Dibutyl maleate)[4] |
| Boiling Point    | 280 °C (553 K) for Dibutyl maleate[4]                                   |
| Melting Point    | -85 °C (188 K) for Dibutyl maleate[4]                                   |
| Density          | 0.99 g/cm <sup>3</sup> for Dibutyl maleate[4]                           |

## Synthesis of sec-Butyl Maleate

The synthesis of **sec-butyl maleate** can be achieved through the esterification of maleic anhydride with sec-butanol. This reaction is typically catalyzed by an acid, such as p-toluenesulfonic acid.

### Experimental Protocol: Synthesis of **sec-Butyl Maleate**

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine equimolar amounts of maleic anhydride and sec-butanol in a suitable solvent (e.g., toluene).
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid to the reaction mixture.
- **Reflux:** Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- **Reaction Monitoring:** Monitor the progress of the reaction by observing the amount of water collected. The reaction is complete when no more water is formed.
- **Work-up:** After cooling to room temperature, wash the reaction mixture with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure. The crude product can be further purified by vacuum distillation.

Caption: Workflow for the synthesis of **sec-Butyl maleate**.

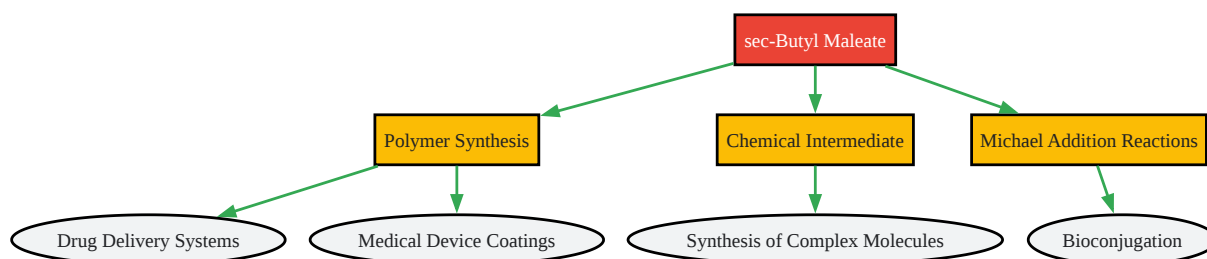
## Potential Applications in Research and Development

While specific applications in drug development are not extensively documented in publicly available literature, the chemical structure of **sec-butyl maleate** suggests several areas of potential interest for researchers. Its difunctional nature, possessing both a carboxylic acid and an ester group, makes it a versatile building block in organic synthesis.

- **Polymer Chemistry:** Maleate esters are known to be used as comonomers in polymerization reactions. For example, dibutyl maleate is utilized as a plasticizer for aqueous dispersions of copolymers with vinyl acetate[4][5]. This suggests that **sec-butyl maleate** could be explored for the synthesis of novel polymers with tailored properties for drug delivery systems or medical device coatings.
- **Intermediate in Chemical Synthesis:** **sec-Butyl maleate** can serve as a precursor in the synthesis of more complex molecules. The double bond can undergo various addition

reactions, and the carboxylic acid and ester groups can be further modified. For instance, dibutyl maleate is an intermediate in the preparation of other chemical compounds, including sulfosuccinates which are powerful wetting agents[4][5].

- Michael Addition Reactions: The electron-deficient double bond in maleates is susceptible to Michael addition. This reaction is notably used with amines and dialkyl maleates to produce polyaspartic esters, which have applications in coatings, adhesives, and sealants[4]. This reactivity could be harnessed in a drug development context for bioconjugation or the synthesis of novel scaffolds.



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Caption: Potential research applications of **sec-Butyl maleate**.

Due to the limited specific data on the biological signaling pathways of **sec-butyl maleate** itself, a signaling pathway diagram cannot be provided at this time. Research into its biological activity and potential mechanisms of action would be a valuable area for future investigation.

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## References

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